

# 1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane CAS number

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## Compound of Interest

Compound Name: 1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane

Cat. No.: B098531

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An In-Depth Technical Guide to **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane**

## Abstract

This technical guide provides a comprehensive overview of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane**, a versatile organosilicon compound identified by the CAS number 18420-09-2.<sup>[1][2][3][4]</sup> This document delves into its fundamental physicochemical properties, synthesis methodologies, key chemical reactions, and significant applications, particularly as a precursor in materials science. The guide is intended for researchers, chemists, and professionals in drug development and materials science who require a deep technical understanding of this siloxane for advanced applications.

## Compound Identification and Physicochemical Properties

**1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane** is a siloxane featuring a central oxygen atom bonded to two silicon atoms, each of which is substituted with two methyl groups and one ethoxy group. This structure imparts a unique combination of organic and inorganic characteristics, making it a valuable intermediate in chemical synthesis.

Property	Value	Source(s)
CAS Number	18420-09-2	[1][2][3]
IUPAC Name	ethoxy-[ethoxy(dimethyl)silyl]oxy-dimethylsilane	[1][5]
Molecular Formula	C <sub>8</sub> H <sub>22</sub> O <sub>3</sub> Si <sub>2</sub>	[1][2][3][4]
Molecular Weight	222.43 g/mol	[1][2][6]
Appearance	Colorless liquid / White to off-white powder	[3][4]
Density	0.883 g/mL at 25 °C	[3]
Boiling Point	161 °C	
Flash Point	43 °C (109.4 °F) - closed cup	
Refractive Index	n <sub>20/D</sub> 1.389	[3]
InChI Key	NPOYZXWZANURMM-UHFFFAOYSA-N	[1]
SMILES	CCO--INVALID-LINK--(C)O--INVALID-LINK--(C)OCC	[1]

## Synthesis Methodologies: A Mechanistic Perspective

The synthesis of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane** can be approached through several strategic pathways. The choice of method is often dictated by the desired purity, yield, and scalability required for the intended application.

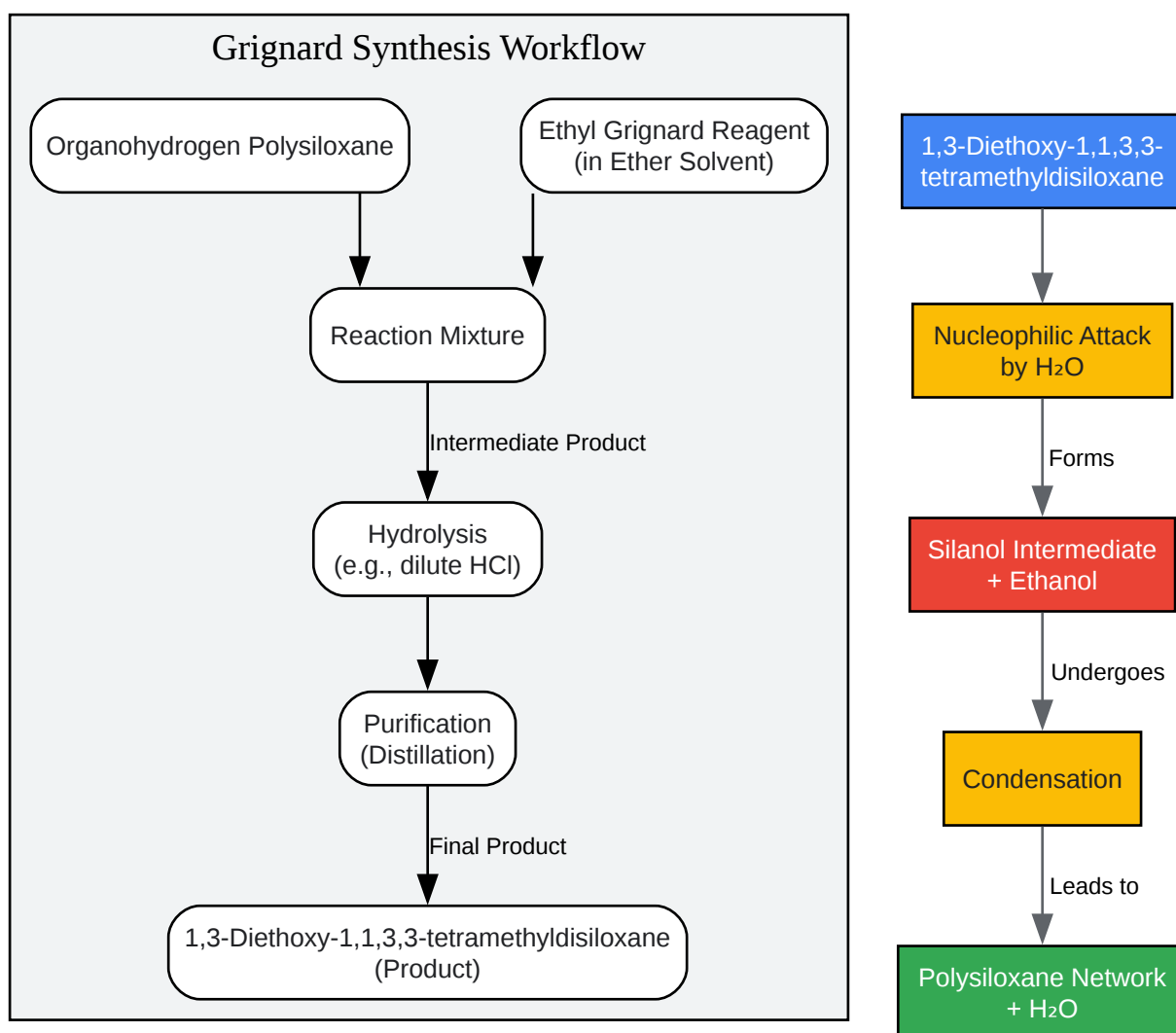
### Direct Alkoxylation of Tetramethyldisiloxane

A primary route involves the direct reaction of 1,1,3,3-tetramethyldisiloxane with ethanol. This reaction is typically catalyzed by an acid and proceeds via the substitution of the silicon-hydride

(Si-H) bond with an ethoxy group. The Si-H bond is highly reactive and serves as a key functional handle for derivatization.[1]

## Grignard-Mediated Synthesis

An alternative and often high-yield approach involves the use of a Grignard reagent.[1] This method starts with an organohydrogen polysiloxane which is reacted with an ethyl Grignard reagent (e.g., ethylmagnesium bromide) in an ether solvent. The Grignard reagent acts as a potent nucleophile, attacking the silicon center. A subsequent hydrolysis step then yields the final product, **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane**. [1][7] This pathway offers excellent control over the reaction stoichiometry.



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